

Essential Safety and Operational Guide for Dimethylamine-13C2 Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethylamine-13C2
hydrochloride*

Cat. No.: *B1626928*

[Get Quote](#)

This guide provides immediate safety, handling, and disposal protocols for **Dimethylamine-13C2 hydrochloride**, tailored for research scientists and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

Dimethylamine-13C2 hydrochloride is classified as a hazardous substance. It is harmful if swallowed and causes skin and serious eye irritation.^{[1][2][3]} It is crucial to handle this compound with appropriate personal protective equipment.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Specifications	Citation
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[1][4]
Skin Protection	Wear appropriate protective gloves (Nitrile or Neoprene rubber are recommended) and clothing to prevent skin exposure. A complete suit protecting against chemicals may be necessary for extensive handling.	[4][5][6]
Respiratory Protection	In case of dust or vapor formation, use a NIOSH/MSHA approved respirator. For exposures exceeding the limit, a self-contained breathing apparatus (SCBA) is required.	[4][5][6]

Handling and Storage

Proper handling and storage are critical to maintain the integrity of **Dimethylamine-13C2 hydrochloride** and ensure laboratory safety.

Operational Protocol:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood. Ensure that eyewash stations and safety showers are in close proximity to the workstation. [1][4]

- Handling: Avoid contact with skin, eyes, and clothing.[1][4] Do not ingest or inhale.[1][4] Minimize dust generation and accumulation.[1]
- Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.[1][2] Contaminated clothing should be removed and washed before reuse.[1]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][4] The compound is hygroscopic; protect from moisture by storing under an inert atmosphere.[4]

Table 2: Storage Conditions

Parameter	Requirement	Citation
Temperature	Cool place	[1]
Atmosphere	Dry, under an inert atmosphere	[4]
Container	Tightly closed	[1][4]
Incompatibilities	Strong oxidizing agents	[4]

Accidental Release and First Aid

Immediate and appropriate response to spills and exposures is essential.

Spill Response Workflow:



[Click to download full resolution via product page](#)

Caption: Workflow for managing an accidental spill of **Dimethylamine-13C2 hydrochloride**.

Table 3: First Aid Measures

Exposure Route	First Aid Procedure	Citation
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.	[1]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation persists.	[1]
Ingestion	Do not induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.	[1]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[1]

Disposal Plan

Dispose of **Dimethylamine-13C2 hydrochloride** and its containers in accordance with all applicable federal, state, and local regulations.[6]

Disposal Workflow:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. Dimethylamine-13C2 hydrochloride | C2H8CIN | CID 16213551 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. nj.gov [nj.gov]
- 6. akkim.com.tr [akkim.com.tr]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Dimethylamine-13C2 Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1626928#personal-protective-equipment-for-handling-dimethylamine-13c2-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com